

Dulcitol-13C-2: A Technical Guide for Metabolomics Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dulcitol-13C-2*

Cat. No.: *B12406620*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Dulcitol-13C-2, a stable isotope-labeled internal standard, and its critical role in metabolomics research. This document details its chemical properties, its application in quantitative analysis, and provides experimental protocols for its use.

Introduction to Dulcitol-13C-2

Dulcitol, also known as galactitol, is a sugar alcohol that is a metabolic product of galactose. In healthy individuals, it is present at low levels. However, in individuals with galactosemia, a genetic disorder affecting galactose metabolism, dulcitol can accumulate to toxic levels.

Dulcitol-13C-2 is a stable isotope-labeled version of dulcitol where two of the six carbon atoms are replaced with the heavy isotope, carbon-13. This labeling makes it an ideal internal standard for quantitative analysis of endogenous dulcitol in biological samples using mass spectrometry-based techniques. The presence of the 13C atoms results in a predictable mass shift, allowing for its clear differentiation from the naturally occurring (12C) dulcitol. While the exact positions of the two 13C atoms can vary by manufacturer, a common configuration involves labeling at the C1 and C2 positions.

Chemical Properties of Dulcitol (Unlabeled)

Property	Value
Synonyms	Galactitol, Dulcitol, Melampyrit
Molecular Formula	C ₆ H ₁₄ O ₆
Molecular Weight	182.17 g/mol
Melting Point	188-190 °C
Solubility in Water	50 mg/mL
CAS Number	608-66-2

Properties of Dulcitol-13C-2

Property	Value
Molecular Formula	¹³ C ₂ C ₄ H ₁₄ O ₆
Molecular Weight	~184.17 g/mol

Role in Metabolomics

The primary role of Dulcitol-13C-2 in metabolomics is as an internal standard for accurate and precise quantification of dulcitol in biological matrices such as plasma, urine, and red blood cells. The use of a stable isotope-labeled internal standard is considered the gold standard for quantitative mass spectrometry because it corrects for variability that can be introduced during sample preparation, chromatographic separation, and mass spectrometric detection.

Key Applications:

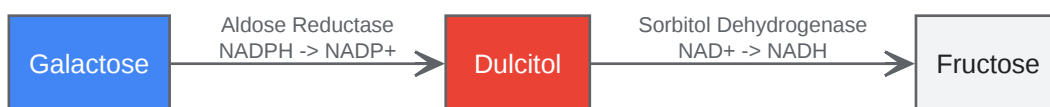
- Diagnosis and Monitoring of Galactosemia:** The accumulation of dulcitol is a key biomarker for galactosemia. Accurate quantification of dulcitol using Dulcitol-13C-2 as an internal standard is crucial for the diagnosis, monitoring of dietary therapy, and assessment of disease progression.
- Metabolic Flux Analysis:** While less common for dulcitol itself, ¹³C-labeled metabolites are fundamental to metabolic flux analysis (MFA). By tracing the incorporation of the heavy

isotope through a metabolic pathway, researchers can determine the rates of metabolic reactions.

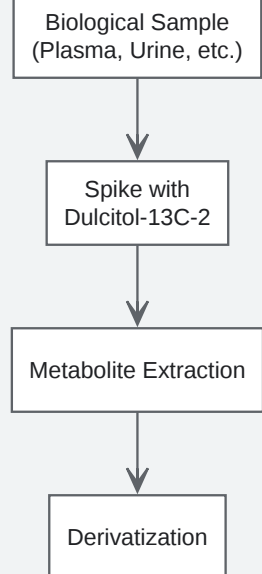
- **Drug Development:** In the development of drugs targeting the polyol pathway (the pathway responsible for dulcitol production), Dulcitol-13C-2 can be used to accurately measure changes in dulcitol levels in response to therapeutic intervention.

The Polyol Pathway and Dulcitol Formation

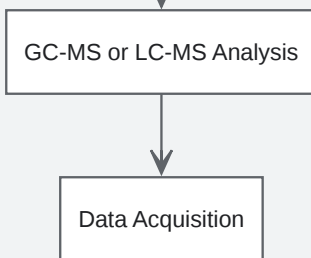
Dulcitol is synthesized from galactose via the polyol pathway. This two-step pathway is particularly active under conditions of high galactose concentration, such as in galactosemia.



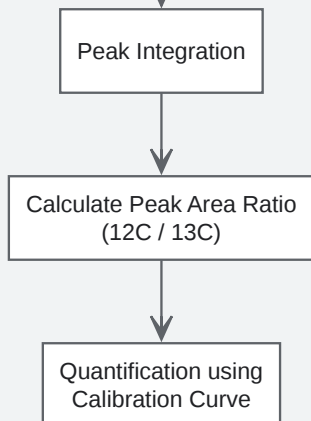
Sample Preparation



Analysis



Data Processing



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Dulcitol-13C-2: A Technical Guide for Metabolomics Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12406620#what-is-dulcitol-13c-2-and-its-role-in-metabolomics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com